

Assessing the Specificity of MHJ-627 for ERK5: A Comparative Guide

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Compound of Interest

Compound Name: MHJ-627

Cat. No.: B12373541

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For researchers investigating the ERK5 signaling pathway, the selection of a specific and potent inhibitor is paramount. This guide provides a comparative analysis of the novel ERK5 inhibitor, **MHJ-627**, alongside other commonly used alternatives. The data presented here, compiled from various studies, aims to assist researchers, scientists, and drug development professionals in making an informed decision for their experimental needs.

Extracellular signal-regulated kinase 5 (ERK5), also known as big MAP kinase 1 (BMK1), is a key component of a distinct mitogen-activated protein kinase (MAPK) cascade.^[1] This pathway is activated by a range of stimuli, including growth factors and stress, and plays a crucial role in cellular processes such as proliferation, differentiation, and survival.^[1] Dysregulation of the ERK5 pathway has been implicated in various cancers, making it an attractive target for therapeutic intervention.^[1]

Comparative Analysis of ERK5 Inhibitors

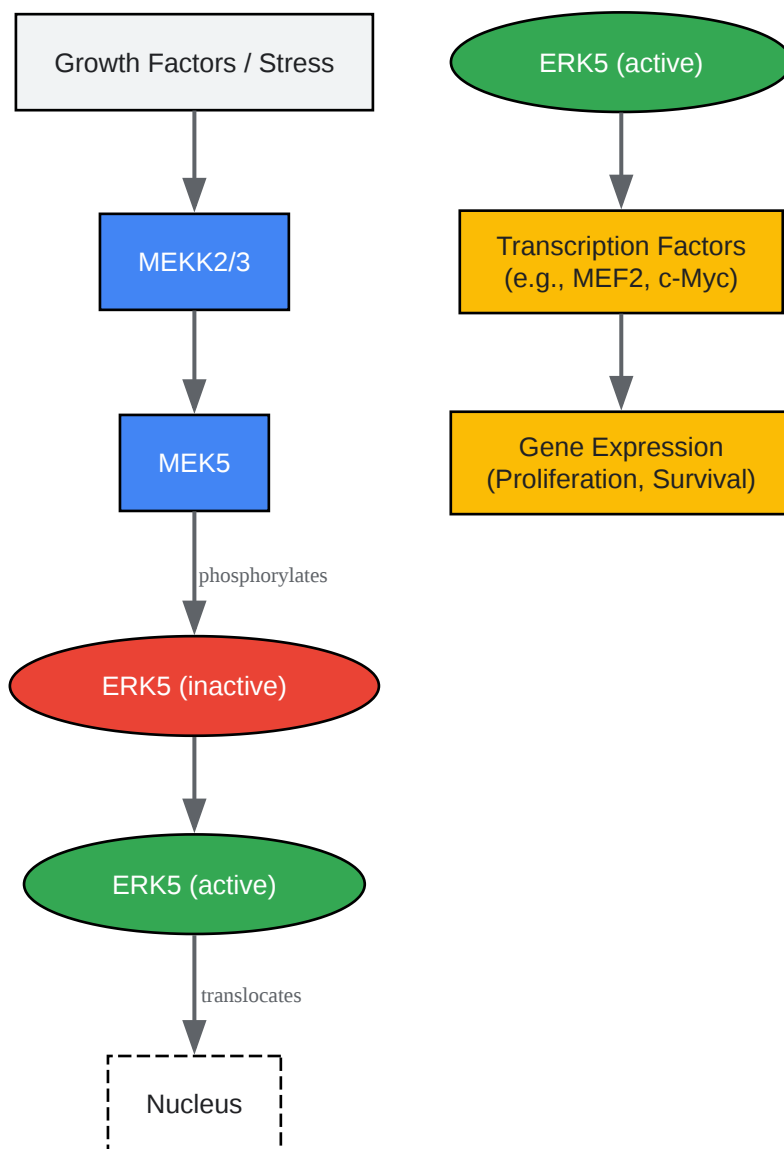
The following table summarizes the in vitro potency of **MHJ-627** and other selected ERK5 inhibitors. The half-maximal inhibitory concentration (IC₅₀) is a standard measure of a compound's potency in inhibiting a specific biological or biochemical function.

Compound	Target	IC50 (nM)	Key Features
MHJ-627	ERK5	910[2]	Novel imidazolium-based inhibitor.[1]
AX-15836	ERK5	8[3][4]	Potent and highly selective; over 1,000-fold selectivity against a panel of over 200 kinases; low activity against BRD4.[3][5]
BAY-885	ERK5	40[6]	Highly potent and selective against a panel of 357 kinases.[6]
JWG-071	ERK5	88[7][8]	Dual inhibitor of ERK5 and LRRK2.[5][7][8]
XMD8-92	ERK5	80 (Kd)[9]	First-generation ERK5 inhibitor; also a potent inhibitor of BRD4.[5][9][10]

Note: A comprehensive kinase selectivity profile for **MHJ-627** against a broad panel of kinases is not publicly available at the time of this guide's compilation. Such a profile is essential for a complete assessment of its specificity.

Understanding the ERK5 Signaling Pathway

The ERK5 signaling cascade is a three-tiered pathway initiated by upstream kinases that ultimately leads to the activation of ERK5. Once activated, ERK5 can translocate to the nucleus and regulate the activity of various transcription factors to modulate gene expression.



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